

Application Notes: Synthesis of 4-Hydroxy-2-methylphenylboronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxy-2-methylphenylboronic acid

Cat. No.: B031394

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Introduction

4-Hydroxy-2-methylphenylboronic acid, also known as 4-hydroxy-2-methylbenzeneboronic acid or 5-hydroxytoluene-2-boronic acid, is an organic boron compound with the chemical formula $C_7H_9BO_3$. It presents as a white to off-white crystalline solid[1]. This versatile compound is a valuable intermediate in organic synthesis, particularly in medicinal chemistry and materials science[2].

Key Applications

- **Suzuki-Miyaura Cross-Coupling:** As a boronic acid derivative, it is an essential reagent in Suzuki-Miyaura cross-coupling reactions. This functionality allows for the formation of carbon-carbon bonds, enabling the selective functionalization of aromatic compounds[2].
- **Drug Development:** The compound plays a significant role in the synthesis of pharmaceuticals, especially in the development of anti-cancer agents. Its boronic acid moiety can form stable complexes with biomolecules, which can enhance drug efficacy[2].
- **Bioconjugation:** It is employed in bioconjugation processes for attaching to proteins or antibodies, which is crucial for creating targeted therapies and diagnostic tools[2].
- **Sensor Development:** **4-Hydroxy-2-methylphenylboronic acid** is utilized in creating chemical sensors, for instance, those designed to detect glucose levels, making it valuable in

the medical field for managing diabetes[2].

Physicochemical Properties

Property	Value
Molecular Formula	C7H9BO3[3]
Molecular Weight	151.96 g/mol [3]
Appearance	White to Almost white powder/crystal[1]
Melting Point	100-104°C
Storage	Keep in a dark place, sealed in dry, room temperature conditions

Experimental Protocol: Synthesis from Boronate Ester Precursor

This protocol details the synthesis of **4-Hydroxy-2-methylphenylboronic acid** via the oxidative cleavage of its pinacol boronate ester precursor, 3-methyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenol[3].

Materials and Reagents

Reagent	M.W. (g/mol)	Amount (mg)	Amount (mmol)	Equivalents
3-methyl-4-(...)phenol	234.12	870.4	3.72	1.0
Sodium periodate (NaIO ₄)	213.89	2390	11.15	3.0
Ammonium acetate (NH ₄ OAc)	77.08	859.8	11.15	3.0
Acetone	-	24 mL	-	-
Water	-	12 mL	-	-
Ethyl Acetate	-	-	-	-
Hexanes	-	-	-	-
Anhydrous Magnesium Sulfate	-	-	-	-
Sodium Chloride	-	-	-	-

Equipment

- Round-bottom flask
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator
- Separatory funnel
- Silica gel for column chromatography

Procedure

- **Reaction Setup:** In a round-bottom flask, dissolve 3-methyl-4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)phenol (870.4 mg, 3.72 mmol) and ammonium acetate (859.8 mg, 11.15 mmol) in a solvent mixture of acetone and water (2:1 ratio, 36 mL total)[3].
- **Reagent Addition:** Add sodium periodate (2.39 g, 11.15 mmol) to the solution at room temperature[3].
- **Reaction:** Stir the reaction mixture vigorously at room temperature for 68 hours[3].
- **Workup:**
 - After 68 hours, filter the mixture to remove any solids and concentrate the filtrate using a rotary evaporator[3].
 - Add sodium chloride to the concentrated filtrate and perform an extraction with ethyl acetate[3].
 - Collect the organic layer and dry it over anhydrous magnesium sulfate[3].
 - Filter off the drying agent and concentrate the organic layer under reduced pressure to obtain the crude product[3].
- **Purification:** Purify the resulting residue by silica gel column chromatography, using a 1:4 mixture of ethyl acetate and hexanes as the eluent[3].
- **Final Product:** The purification yields **4-hydroxy-2-methylphenylboronic acid** as a solid (275.7 mg, 49% yield)[3].

Characterization Data

- ¹H NMR (400 MHz, d6-DMSO): δ 9.28 (s, 1H), 7.70 (d, J = 9 Hz, 1H), 6.56-6.52 (m, 2H), 2.55 (s, 3H)[3].
- ESI-LCMS: m/z 151 (M-H)⁻[3].

Safety Precautions

- This compound is irritating to the eyes, respiratory system, and skin.
- Wear suitable protective clothing, gloves, and eye/face protection during handling.
- In case of eye contact, rinse immediately with plenty of water and seek medical advice.

Visualized Workflow

Caption: Synthesis workflow for **4-Hydroxy-2-methylphenylboronic acid**.

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